

An In-Depth Technical Guide to Urethane Grade Ethyl 3-ethoxypropionate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 3-ethoxypropionate

Cat. No.: B042834

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core attributes of urethane grade **Ethyl 3-ethoxypropionate** (EEP). Urethane grade indicates a high level of purity, particularly with low water content, making it suitable for use in moisture-sensitive polyurethane systems. EEP is a slow-evaporating, ether-ester solvent with a unique combination of properties that make it a valuable component in a variety of formulations, including coatings, inks, and cleaners.^{[1][2][3]} Its linear structure and central propionyl group contribute to its desirable characteristics.^{[1][2][3][4]}

Key Performance Attributes

Urethane grade **Ethyl 3-ethoxypropionate** is prized for a range of properties that enhance formulation performance. It is a colorless, transparent liquid with a mild, ester-like odor.^{[3][5]} Key attributes include its slow evaporation rate, which is beneficial for preventing solvent popping in baked applications and improving flow and leveling of coatings.^{[1][3][6]} EEP also possesses high electrical resistance, making it suitable for electrostatic spray applications.^{[1][7]}^[8] Its low surface tension and low water solubility are also significant advantages in many coating formulations.^{[1][3][9]} Furthermore, it is recognized for its excellent solvent activity for a wide array of polymers.^{[1][2][3]}

Quantitative Data Summary

The physical and chemical properties of urethane grade **Ethyl 3-ethoxypropionate** are summarized in the tables below. These values represent typical data and may vary slightly between suppliers.

Table 1: Physical Properties of Urethane Grade **Ethyl 3-ethoxypropionate**

Property	Value
Molecular Formula	C7H14O3[7]
Molecular Weight	146.18 g/mol [7]
Appearance	Colorless, transparent liquid[3][7]
Odor	Mild, ester-like[3]
Boiling Point	165 - 172 °C[3][9]
Melting Point	-50 °C to -75 °C[3]
Flash Point	58 - 59 °C[3]
Density	0.95 g/cm ³ at 25 °C
Refractive Index	1.405 - 1.408 at 25 °C[6][7]
Vapor Pressure	2.3 hPa at 20 °C
Dynamic Viscosity	1.2 - 1.3 mPa.s at 25 °C[3]
Solubility in Water	52 - 54.1 g/L at 20 °C

Table 2: Chemical Specifications of Urethane Grade **Ethyl 3-ethoxypropionate**

Specification	Value
Purity	≥ 99.0 wt % [7][9]
Water Content	≤ 0.05 wt % [7]
Acidity (as acetic acid)	≤ 0.02 wt % [9]
Color (Pt-Co)	≤ 5 - 15 [7][9]

Experimental Protocols

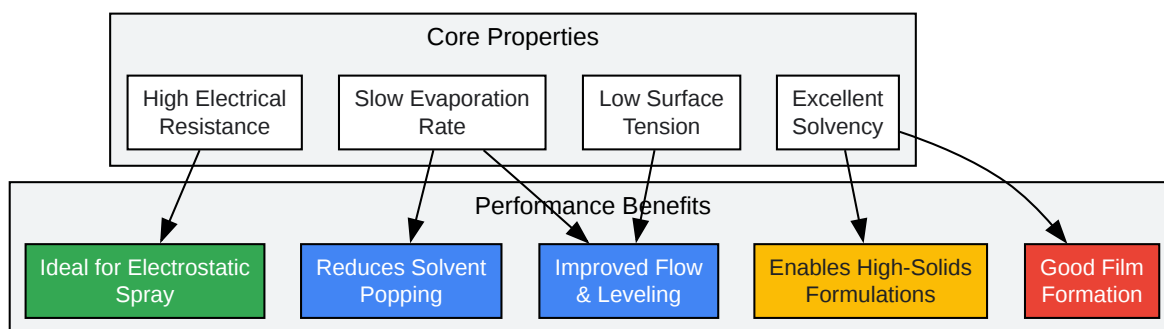
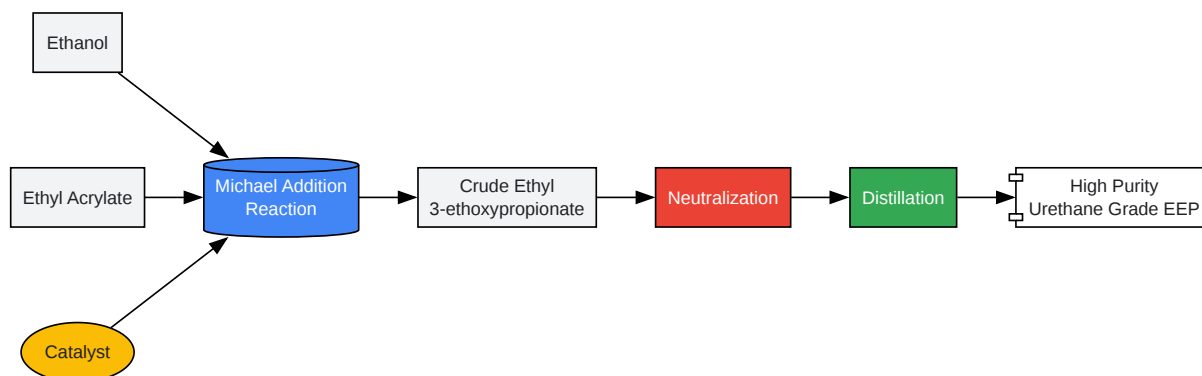
Detailed experimental protocols for the quality control of commercial urethane grade **Ethyl 3-ethoxypropionate** are typically proprietary to the manufacturers. However, the general synthesis process is described in the public domain, primarily through patents.

Synthesis of **Ethyl 3-ethoxypropionate**

The industrial synthesis of **Ethyl 3-ethoxypropionate** is commonly achieved through a Michael addition reaction between ethanol and ethyl acrylate.^{[10][11]} This process is catalyzed by a base, such as an alkali metal alkoxide (e.g., sodium ethoxide).^[11] The reaction is followed by neutralization and purification steps, which typically involve distillation to achieve the high purity required for the urethane grade.^[10]

A general procedure involves:

- **Reaction:** Ethanol and ethyl acrylate are reacted in the presence of a catalyst. The molar ratio of ethanol to ethyl acrylate is typically greater than 1 to drive the reaction to completion.^[10] The reaction is often carried out at elevated temperatures.^[10]
- **Neutralization:** After the reaction, the basic catalyst is neutralized.
- **Purification:** The crude product is then purified. This is a critical step to remove unreacted starting materials, byproducts, and the neutralized catalyst salts. Fractional distillation is commonly employed to achieve the high purity of urethane grade EEP.^[10]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. EEP solvent (ethyl 3-ethoxypropionate) | Eastman [eastman.com]
- 2. unionpetrochemical.com [unionpetrochemical.com]

- 3. univarsolutions.com [univarsolutions.com]
- 4. productcatalog.eastman.com [productcatalog.eastman.com]
- 5. 3-Ethoxy Propionic Acid Ethyl Ester (EEP) Characteristics & Applications - 斯美特化学工业有限公司 [smartchemi.com]
- 6. ethyl 3-ethoxypropionate, 763-69-9 [thegoodscentcompany.com]
- 7. EEP(ETHYL 3-ETHOXYPROPIONATE) Property and Application - 斯美特化学工业有限公司 [smartchemi.com]
- 8. High quality Ethyl-3-Ethoxypropionate (EEP) - a Proven Solvent. [penpet.com]
- 9. kjchemicals.co.kr [kjchemicals.co.kr]
- 10. KR102062143B1 - Method for producing high purity Ethyl 3-Ethoxypropionate - Google Patents [patents.google.com]
- 11. CN101423475A - Preparation method of 3-ethoxyl ethyl propionate - Google Patents [patents.google.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Urethane Grade Ethyl 3-ethoxypropionate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042834#key-attributes-of-urethane-grade-ethyl-3-ethoxypropionate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com